

# Technical Guide to C24-Ceramide-d7: Physical Properties and Experimental Applications

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## Compound of Interest

Compound Name: C24-Ceramide-d7

Cat. No.: B2829421

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### Introduction

**C24-Ceramide-d7** is the deuterated form of C24-Ceramide (N-lignoceroyl-D-erythro-sphingosine), a ubiquitous sphingolipid in mammalian cells.<sup>[1][2]</sup> As a stable isotope-labeled internal standard, **C24-Ceramide-d7** is an indispensable tool for the accurate quantification of its non-labeled counterpart in complex biological matrices using mass spectrometry-based techniques.<sup>[1][3][4]</sup> This technical guide provides a comprehensive overview of the physical properties of **C24-Ceramide-d7**, detailed experimental protocols for its application, and its role in cellular signaling pathways.

## Core Physical and Chemical Properties

The fundamental physical and chemical characteristics of **C24-Ceramide-d7** are summarized below. These properties are essential for its proper handling, storage, and use in experimental settings.

## General and Chemical Identifiers

Property	Value	Source
Synonyms	N-lignoceroyl-D-erythro-sphingosine (d7), Cer(d18:1-d7/24:0)	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Formula	C42H76D7NO3	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	657.16 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	1840942-15-5	<a href="#">[1]</a> <a href="#">[3]</a>

## Physical and Handling Data

Property	Value	Source
Appearance	White to off-white solid/powder	<a href="#">[1]</a> <a href="#">[3]</a>
Purity	>99%	<a href="#">[1]</a> <a href="#">[5]</a>
Solubility	DMF: 0.15 mg/ml	<a href="#">[4]</a>
Chloroform: Slightly soluble	<a href="#">[2]</a>	
Methanol: Slightly soluble	<a href="#">[2]</a>	
Storage Temperature	-20°C	<a href="#">[1]</a> <a href="#">[3]</a>
Shipping Conditions	Room temperature or on dry ice	<a href="#">[1]</a> <a href="#">[3]</a>

## Experimental Protocols and Applications

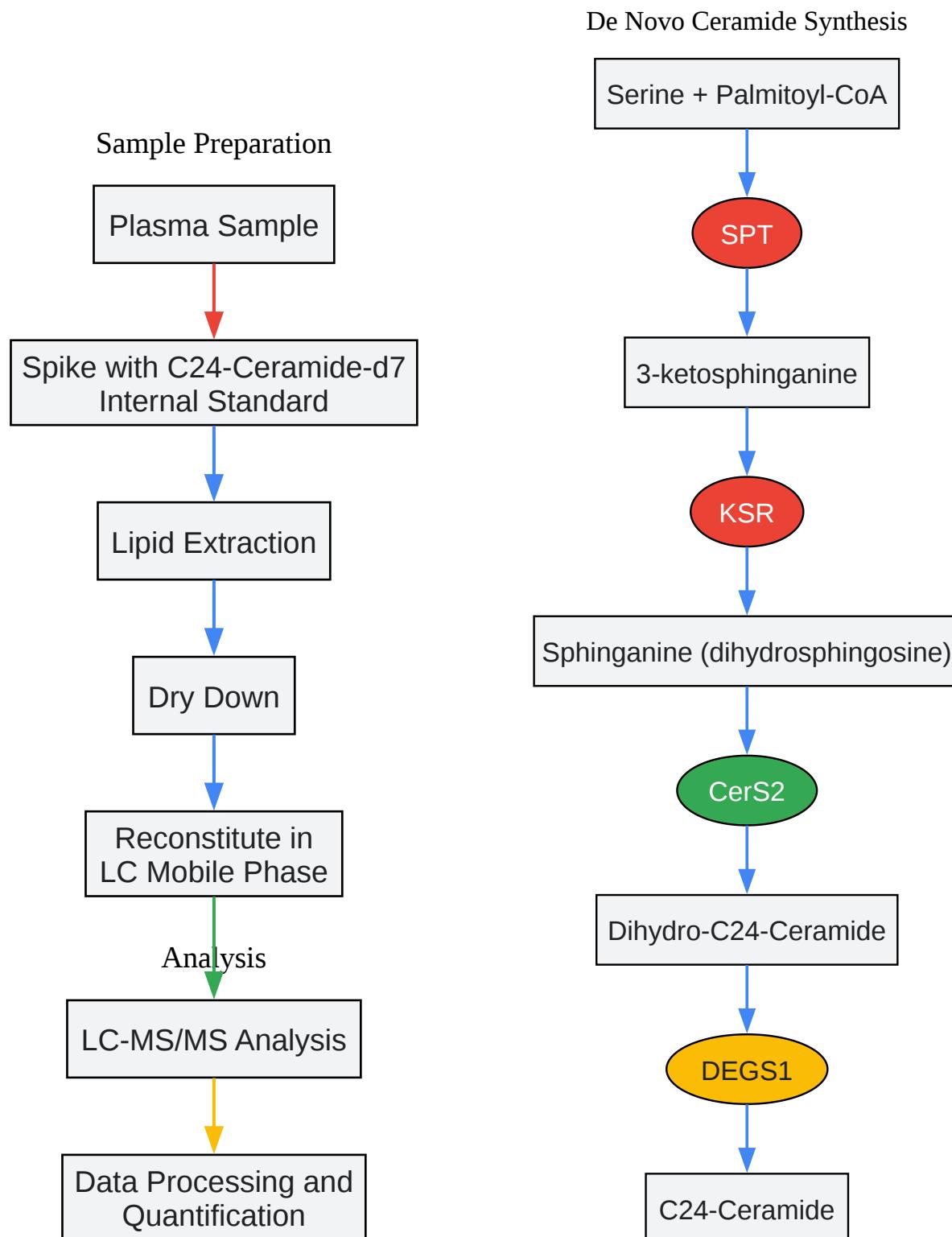
The primary application of **C24-Ceramide-d7** is as an internal standard for the quantitative analysis of C24-Ceramide in biological samples by liquid chromatography-mass spectrometry (LC-MS).[\[1\]](#)[\[6\]](#) Its deuteration introduces a known mass shift without significantly altering its chemical and physical behavior, allowing it to co-elute with the endogenous analyte and correct for variations in sample preparation and instrument response.

## General Protocol for Quantification of C24-Ceramide in Plasma using LC-MS

This protocol outlines a general workflow for the use of **C24-Ceramide-d7** as an internal standard. Specific parameters may need to be optimized for different sample types and instrumentation.

- Preparation of Internal Standard Stock Solution:
  - Dissolve **C24-Ceramide-d7** powder in an appropriate organic solvent (e.g., ethanol, methanol, or a chloroform:methanol mixture) to a known concentration (e.g., 1 mg/mL).
  - Store the stock solution at -20°C or -80°C.
- Sample Preparation and Lipid Extraction:
  - Thaw plasma samples on ice.
  - Spike a known volume of plasma with a precise amount of the **C24-Ceramide-d7** internal standard solution.
  - Perform a lipid extraction using a standard method, such as a Bligh-Dyer or Folch extraction, to isolate the lipid fraction from other plasma components.
  - Evaporate the organic solvent under a stream of nitrogen.
  - Reconstitute the dried lipid extract in a solvent compatible with the LC mobile phase.
- LC-MS Analysis:
  - Inject the reconstituted sample into an LC-MS/MS system.
  - Separate the lipids using a suitable chromatography column (e.g., a C18 reversed-phase column).
  - Detect and quantify the parent and daughter ions for both endogenous C24-Ceramide and the **C24-Ceramide-d7** internal standard using multiple reaction monitoring (MRM).
- Data Analysis:

- Calculate the peak area ratio of the endogenous C24-Ceramide to the **C24-Ceramide-d7** internal standard.
- Determine the concentration of the endogenous C24-Ceramide in the sample by comparing this ratio to a standard curve generated with known concentrations of non-labeled C24-Ceramide.

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## References

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